

Technical Monograph: 2-Amino-3-(propan-2-yloxy)propanamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Amino-3-(propan-2-yloxy)propanamide

Cat. No.: B13270518

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CAS Number: 1248042-12-7[1]

Executive Summary

2-Amino-3-(propan-2-yloxy)propanamide (also known as O-isopropylserinamide) is a functionalized amino acid amide derivative belonging to the class of O-alkylated serines. Structurally, it consists of a propionamide backbone with a primary amine at the

-position and an isopropoxy ether linkage at the

-position.

In the pharmaceutical sector, this compound serves as a critical chiral building block and intermediate in the synthesis of neuroactive agents, specifically functionalized amino acids (FAAs) targeted for the treatment of epilepsy and neuropathic pain. It represents a lipophilic analog of the serine amide scaffold, sharing structural homology with the anticonvulsant drug Lacosamide (Vimpat®), where the methoxy group is replaced by an isopropoxy moiety to modulate blood-brain barrier (BBB) permeability and receptor binding affinity.

Key Technical Highlights:

- Core Scaffold: O-Isopropyl-Serine Amide.
- Primary Application: Intermediate for anticonvulsant and analgesic drug discovery (SAR studies).
- Stereochemical Importance: The biological activity is frequently stereospecific, with the -enantiomer (derived from D-Serine) typically exhibiting superior efficacy in sodium channel modulation.

Chemical Profile & Structural Analysis[2][3]

Identity & Physicochemical Properties

Property	Specification
CAS Number	1248042-12-7
IUPAC Name	2-Amino-3-(propan-2-yloxy)propanamide
Synonyms	O-Isopropylserinamide; 2-Amino-3-isopropoxypropanamide
Molecular Formula	
Molecular Weight	146.19 g/mol
Physical State	White to off-white solid / crystalline powder
Solubility	Soluble in MeOH, DMSO, Water; Sparingly soluble in DCM
pKa (Predicted)	Amine: ~9.1; Amide: ~15
LogP (Predicted)	-0.5 to 0.2 (Improved lipophilicity over Serinamide)

Structural Logic & Pharmacophore

The molecule features three distinct functional domains that make it a versatile template for medicinal chemistry:

- Primary Amine (

): A nucleophilic handle for derivatization (e.g., acetylation, sulfonylation) to form the "Head" group of FAA drugs.

- Isopropoxy Ether (

): A lipophilic side chain that enhances membrane permeability compared to the native hydroxyl of serine or the methoxy of lacosamide.

- Primary Amide (

): A hydrogen-bond donor/acceptor motif essential for binding to the slow-inactivation state of voltage-gated sodium channels (VGSCs).

Synthesis & Manufacturing Methodologies

The synthesis of **2-Amino-3-(propan-2-yloxy)propanamide** requires careful control of protecting groups to prevent racemization and side reactions (e.g.,

-elimination).

Primary Synthetic Route: O-Alkylation of Serine

This pathway utilizes

-protected serine to install the isopropyl ether, followed by amidation.

Step-by-Step Protocol:

- Protection: Start with N-Boc-D-Serine (for the bio-active -isomer).
- O-Alkylation: React with 2-bromopropane or isopropyl iodide in the presence of a base (NaH) in DMF at 0°C.
 - Critical Control: Maintain low temperature to prevent -elimination to the dehydroalanine byproduct.
- Amidation: Activate the carboxylic acid using IBCF (Isobutyl chloroformate) / NMM (N-methylmorpholine) or EDC/HOBt, then treat with ammonia (

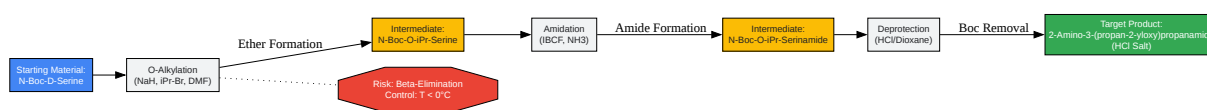
) or ammonium chloride.

- Deprotection: Remove the Boc group using

in Dioxane or TFA/DCM to yield the target primary amine salt.

Visualization of Synthesis Workflow

The following diagram outlines the logical flow of synthesis, highlighting critical decision nodes.



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Figure 1: Synthetic pathway from N-Boc-D-Serine to the target O-isopropylserinamide.

Analytical Characterization & Quality Control

To ensure the integrity of the compound for biological testing, a rigorous QC protocol is required.

NMR Spectroscopy

- NMR (400 MHz, DMSO-

):

- 8.10 (br s, 3H,

).

- 7.80, 7.45 (s, 2H,

).

- 3.95 (m, 1H, -CH).
- 3.65 (m, 2H, -CH).
- 3.55 (sept, 1H,).
- 1.10 (d, 6H,).
- Interpretation: The septet at 3.55 ppm and doublet at 1.10 ppm are diagnostic for the isopropyl group.

Mass Spectrometry (LC-MS)

- Method: ESI+ (Electrospray Ionization).
- Expected Mass:
m/z.
- Fragment Ions: Loss of ammonia () or isopropanol may be observed in MS/MS.

Purity & Chiral Analysis

- HPLC: C18 Reverse Phase, Acetonitrile/Water gradient with 0.1% TFA.
- Chiral HPLC: Required to verify enantiomeric excess (ee%).
 - Column: Chiralpak AD-H or OD-H.
 - Mobile Phase: Hexane/IPA/Diethylamine.

- Standard: Racemic mixture must be synthesized to establish separation conditions.

Biological & Pharmaceutical Applications[2][4][5][6]

Role in Anticonvulsant Discovery

2-Amino-3-(propan-2-yloxy)propanamide is a direct precursor to Isopropyl-Lacosamide analogs. The mechanism of action for this class of compounds involves the selective enhancement of slow inactivation of voltage-gated sodium channels (VGSCs).

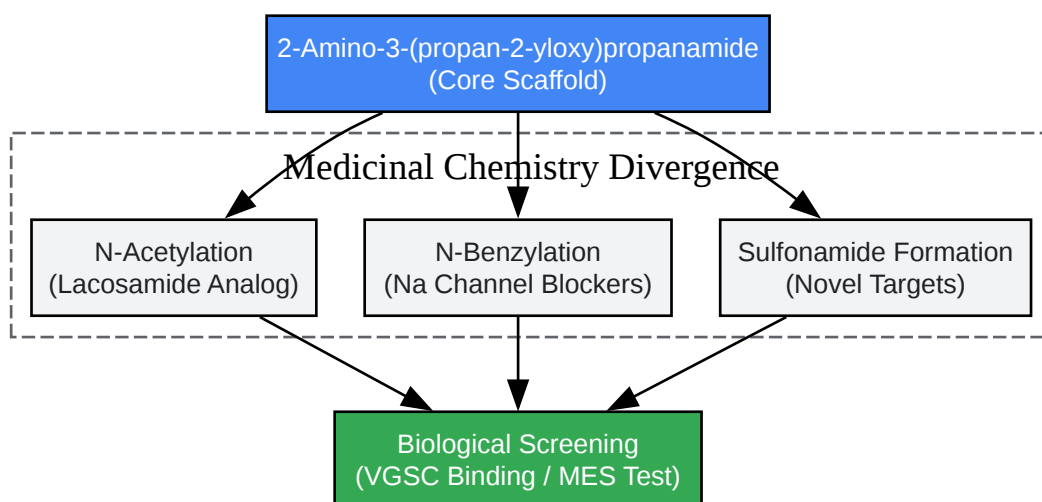
- Structure-Activity Relationship (SAR):
 - Methoxy (Lacosamide): Balanced potency/solubility.
 - Isopropoxy (Target): Increased lipophilicity (LogP) allows for higher brain penetration but may alter metabolic stability due to potential dealkylation by CYP450 enzymes.
 - Primary Amide: Essential for hydrogen bonding within the channel pore.

Experimental Workflow: Derivatization

Researchers typically use this amine to synthesize the final drug candidate.

Protocol: Acetylation/Benzylation

- Reactant: **2-Amino-3-(propan-2-yloxy)propanamide**.[\[1\]](#)
- Reagent: Acetyl chloride (for N-acetylation) or Benzyl isocyanate (for urea derivatives).
- Condition: DCM/TEA, RT, 2h.
- Outcome: Formation of the "Blocked" amino acid amide, mimicking the pharmacophore of established anticonvulsants.



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Figure 2: Application of the target compound in divergent synthesis for SAR exploration.

Safety & Handling (MSDS Summary)

While specific toxicological data for CAS 1248042-12-7 is limited, it should be handled as a functionalized amino acid intermediate.

- Hazards:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Storage:
 - Keep container tightly closed in a dry and well-ventilated place.
 - Recommended storage temperature: 2-8°C (Hygroscopic nature of amine salts).
 - Store under inert gas (Nitrogen/Argon) to prevent oxidation of the ether or hydrolysis of the amide.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle in a fume hood.

References

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